

Application Notes and Protocols for SB-633825 in TIE2 Signaling Studies

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Compound of Interest

Compound Name: SB-633825

Cat. No.: B610716

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These application notes provide a comprehensive guide for utilizing **SB-633825**, a potent ATP-competitive inhibitor of the TIE2 receptor tyrosine kinase, in studies of endothelial cell signaling and angiogenesis. The provided protocols and data facilitate the investigation of the Angiopoietin (Ang)/TIE2 signaling axis, a critical pathway in vascular development, stability, and pathological angiogenesis.

Introduction

SB-633825 is a small molecule inhibitor with high affinity for TIE2, demonstrating an IC₅₀ of 3.5 nM.[1][2] It also exhibits inhibitory activity against Lymphocyte-Oriented Kinase (LOK; STK10) and Breast Tumor Kinase (BRK; PTK6) with IC₅₀ values of 66 nM and 150 nM, respectively.[1][2] Its potent and selective inhibition of TIE2 makes it a valuable tool for dissecting the roles of this receptor in endothelial cell biology and for exploring its therapeutic potential in diseases characterized by aberrant angiogenesis, such as cancer and retinopathies. The Ang/TIE2 signaling pathway is a pivotal regulator of vascular quiescence and activation. Angiopoietin-1 (Ang-1) binding to TIE2 promotes vessel maturation and stability, while Angiopoietin-2 (Ang-2) can act as a context-dependent agonist or antagonist. Dysregulation of this pathway is implicated in numerous pathologies.

Data Presentation

The following tables summarize the key quantitative data regarding the activity of **SB-633825**.

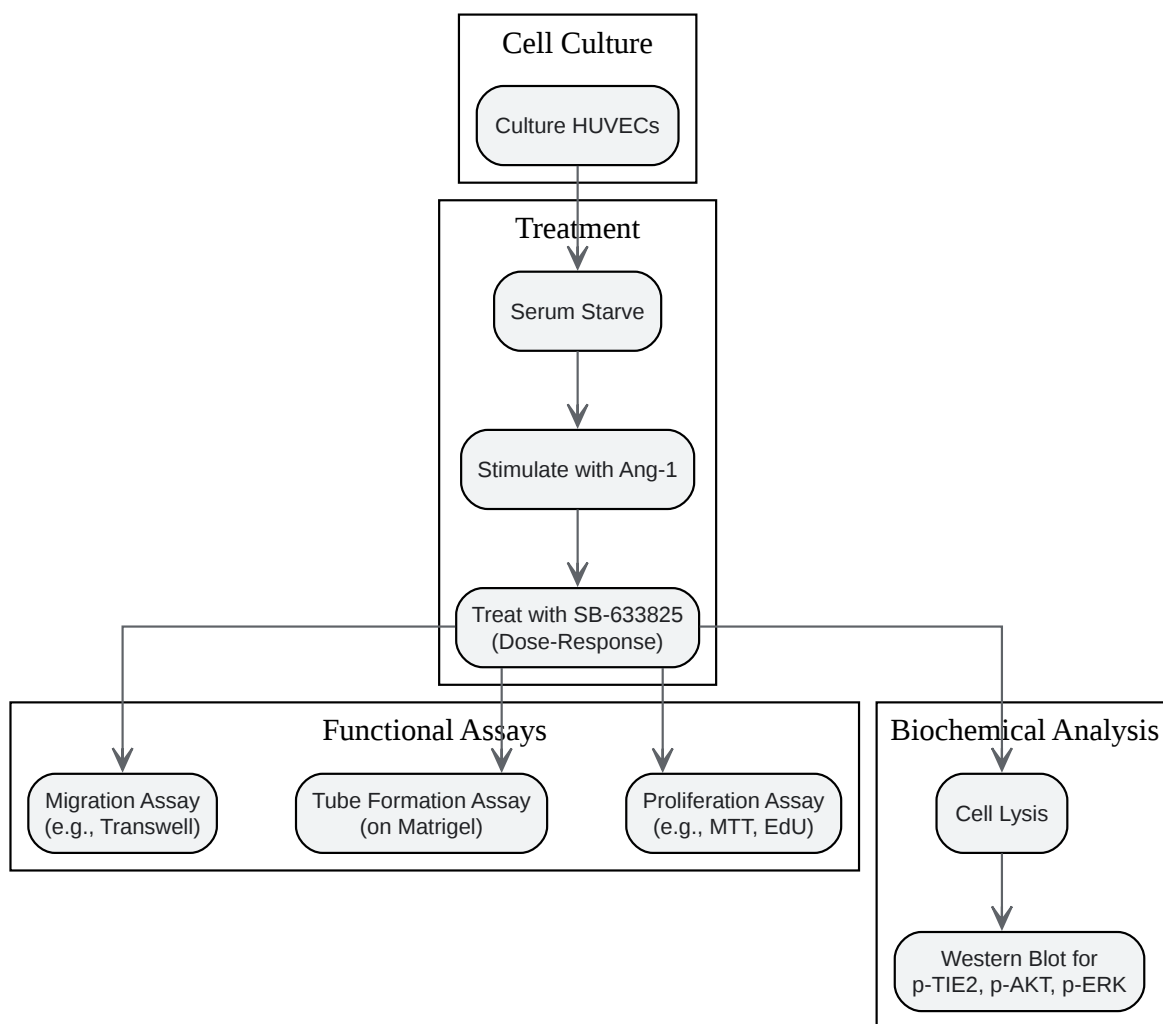
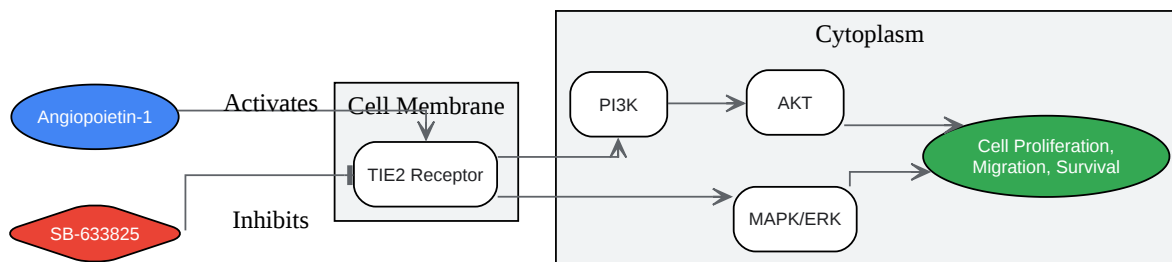
Table 1: In Vitro Inhibitory Activity of **SB-633825**

Target	IC50 (nM)
TIE2	3.5
LOK (STK10)	66
BRK (PTK6)	150

Data sourced from MedChemExpress and GlpBio.[\[1\]](#)[\[2\]](#)

Signaling Pathways and Experimental Workflows

To visualize the mechanism of action of **SB-633825** and its application in experimental settings, the following diagrams are provided.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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